

Comparative Guide: Melting Point & Characterization of 5-Methyl-2-Phenyl-3-Furaldehyde Isomers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Methyl-2-phenyl-3-furaldehyde

CAS No.: 157836-53-8

Cat. No.: B127616

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Executive Summary

In the synthesis and characterization of substituted furans, distinguishing between regioisomers is critical for validating chemical identity. This guide focuses on **5-methyl-2-phenyl-3-furaldehyde** and its isomers.

The primary isomer synthesized via standard electrophilic aromatic substitution (Vilsmeier-Haack) is 2-methyl-5-phenyl-3-furaldehyde (often chemically equivalent to the target depending on numbering conventions), which presents as a solid with a melting point of 49–51 °C. This distinguishes it significantly from its liquid analogs (e.g., 5-methylfurfural) and lower-melting regioisomers (e.g., 5-phenyl-2-furaldehyde).

Chemical Identity & Nomenclature Analysis

Confusion often arises in the nomenclature of 2,5-disubstituted-3-furaldehydes due to the symmetry of the furan core before substitution. It is vital to define the isomers based on the position of the aldehyde group relative to the methyl and phenyl substituents.

The Core Isomers

- Isomer A (Major Product): 2-Methyl-5-phenyl-3-furaldehyde
 - Structure: The aldehyde (-CHO) group is at position 3, adjacent to the Methyl group (at position 2). The Phenyl group is at position 5.[\[1\]](#)[\[2\]](#)
 - Formation: Favored in Vilsmeier-Haack formylation because the methyl group (+I effect) activates the adjacent
 - position (C3) more effectively than the phenyl group activates its adjacent
 - position (C4).
 - State: Solid at room temperature.
- Isomer B (Minor/Regioisomer): **5-Methyl-2-phenyl-3-furaldehyde**[\[3\]](#)
 - Structure: The aldehyde (-CHO) group is at position 3, adjacent to the Phenyl group (at position 2). The Methyl group is at position 5.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Formation: Sterically hindered by the bulky phenyl ring; typically a minor byproduct or requires specific directed synthesis.
 - State: Often isolated as an oil or low-melting solid due to steric disruption of crystal packing.

Melting Point Comparison Data

The following table aggregates experimental data to assist in the identification of the target compound against common isomers and impurities.

Compound Name	Structure Description	Melting Point (°C)	Physical Form	Key Identification Note
2-Methyl-5-phenyl-3-furaldehyde	CHO adjacent to Methyl	49 – 51	Light Yellow Solid	Target Product. Distinct sharp MP.
5-Phenyl-2-furaldehyde	CHO at C2 (no methyl at C3)	29 – 33	Low-Melting Solid/Oil	Common starting material impurity.
5-Methyl-2-furaldehyde	CHO at C2, Methyl at C5	- (BP: 187 °C)	Liquid	"5-Methylfurfural" - Liquid at RT.
2-Phenyl-5-methyl-4-furaldehyde	Equivalent to Isomer B	< 25 (Est.)	Oil / Liquid	Likely liquid due to steric twist of phenyl.



Technical Insight: The melting point of 49–51 °C for the major isomer is a reliable purity indicator. A depressed melting point (e.g., 35–40 °C) often indicates contamination with the unreacted precursor (2-phenyl-5-methylfuran) or the presence of the minor regioisomer.

Experimental Protocols

Protocol A: Synthesis & Purification (Vilsmeier-Haack)

Objective: Selectively synthesize the solid isomer (Isomer A) and purify it to constant melting point.

- Reagent Preparation: In a dry flask, cool DMF (3.0 eq) to 0 °C. Dropwise add POCl (1.2 eq) under

atmosphere. Stir for 30 min to generate the Vilsmeier salt (white precipitate may form).

- **Substrate Addition:** Dissolve 2-phenyl-5-methylfuran (1.0 eq) in minimal DMF and add slowly to the Vilsmeier reagent, maintaining temperature $< 10\text{ }^{\circ}\text{C}$.
- **Reaction:** Warm to $80\text{ }^{\circ}\text{C}$ and stir for 4 hours. The solution typically turns dark red/brown.
- **Hydrolysis & Workup:** Pour the reaction mixture into crushed ice/sodium acetate solution (buffered pH $\sim 5\text{--}6$). Stir vigorously for 1 hour to hydrolyze the iminium intermediate.
- **Isolation:** Extract with ethyl acetate (3x). Wash organic layer with brine and water. Dry over and concentrate.
- **Purification (Critical):** The crude oil will solidify upon standing or chilling.
 - **Recrystallization Solvent:** Ethanol/Water (9:1) or Hexane/Ethyl Acetate.
 - **Procedure:** Dissolve crude solid in hot ethanol. Add water until turbid. Cool slowly to $4\text{ }^{\circ}\text{C}$. Collect light yellow needles.
 - **Validation:** Dry crystals in a vacuum desiccator before MP determination.

Protocol B: Melting Point Determination

Objective: Accurate determination using the capillary method.

- **Sample Prep:** Grind the dried solid into a fine powder. Fill a capillary tube to a height of 2-3 mm. Compact the sample by tapping.
- **Apparatus:** Use a calibrated melting point apparatus (e.g., Buchi or Stuart).
- **Ramp Rate:**
 - **Fast Ramp** ($10\text{ }^{\circ}\text{C}/\text{min}$) to $40\text{ }^{\circ}\text{C}$.
 - **Slow Ramp** ($1\text{ }^{\circ}\text{C}/\text{min}$) from $40\text{ }^{\circ}\text{C}$ to $55\text{ }^{\circ}\text{C}$.
- **Observation:** Record

(first liquid drop) and

(complete melt).

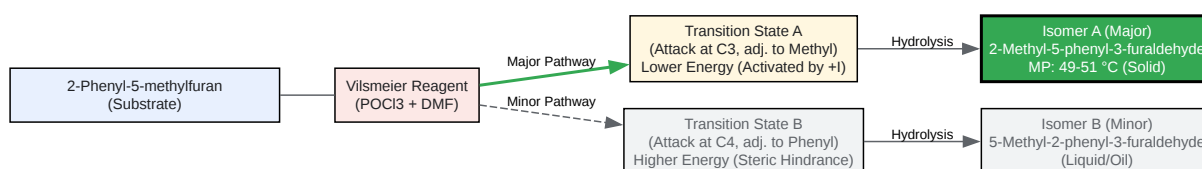
- Acceptance Criteria: Range

2 °C (e.g., 49.5 – 51.0 °C).

Mechanistic & Structural Visualization

Synthesis Pathway & Regioselectivity

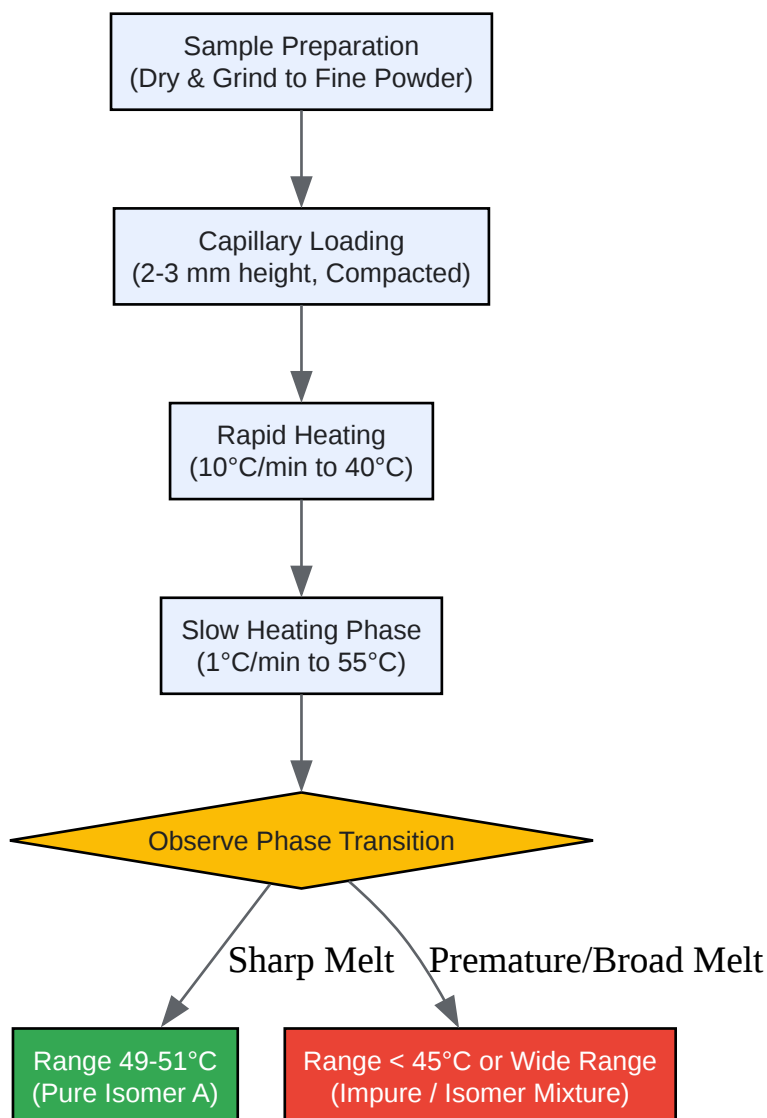
The following diagram illustrates why Isomer A is the major product, leading to the observed solid form.



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Caption: Regioselective Vilsmeier-Haack formylation favoring the C3 position due to electronic activation by the methyl group.

Melting Point Determination Workflow



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Caption: Standardized workflow for validating the melting point of 2-methyl-5-phenyl-3-furaldehyde.

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